

# physical and chemical properties of urea hydrochloride

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## Compound of Interest

Compound Name: Urea hydrochloride

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## Urea Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Urea hydrochloride** (CAS No: 506-89-8) is the salt formed from the reaction of the weak base urea with the strong acid, hydrochloric acid.[1][2] It is a versatile compound utilized in a range of industrial and laboratory applications, from a component in fertilizers to a reagent in chemical synthesis.[3][4][5] This guide provides an in-depth overview of the core physical and chemical properties of **urea hydrochloride**, complete with experimental protocols and visual diagrams to support research and development activities. Spectroscopic studies have shown that the proton from hydrochloric acid attaches to the carbonyl oxygen of the urea molecule.[6]

## Physical Properties

**Urea hydrochloride** is a white to slightly yellow, odorless crystalline solid.[3][7] It is known to be hygroscopic, readily absorbing moisture from the air, which necessitates storage in a cool, dry, and well-ventilated place in a tightly closed container.[3][8][9] The compound is generally stable under standard temperature and pressure conditions.[3][10]

Table 1: Physical Properties of **Urea Hydrochloride**

Property	Value	References
Molecular Formula	CH <sub>5</sub> ClN <sub>2</sub> O	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Molecular Weight	96.52 g/mol	<a href="#">[7]</a>
Appearance	White to slightly yellow crystalline powder/solid	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Melting Point	132-135 °C	<a href="#">[4]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Density	1.335 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Solubility	Highly soluble in water (8 M at 20 °C). Soluble in ethanol and methanol.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Hygroscopicity	Readily absorbs moisture from the environment.	<a href="#">[3]</a> <a href="#">[9]</a>

## Chemical Properties

As the salt of a weak base and a strong acid, **urea hydrochloride** exhibits acidic properties in solution.[\[3\]](#) A key chemical behavior is its hydrolysis in aqueous solutions, where it partially decomposes into urea and hydrochloric acid, establishing an equilibrium.[\[6\]](#)

Table 2: Chemical and Safety Properties of **Urea Hydrochloride**

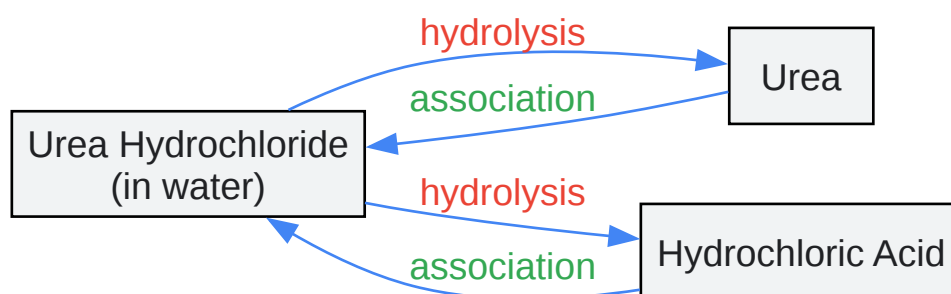
Property	Description	References
CAS Number	506-89-8	[6][7][9][11][13]
Acidity	The hydrochloric acid component makes it acidic.	[3]
Stability	Generally stable under standard conditions. Store in a cool, dry, well-ventilated area below 44°C.	[3][14]
Reactivity	Reacts with compounds like formaldehyde to produce polymers. Incompatible with oxidizers.	[3][14]
Decomposition	Hazardous decomposition will not occur under normal conditions.	[14]
Hazards	May be corrosive to metals. Causes skin, eye, and respiratory irritation. Harmful if swallowed.	[7][8][10]

## Reactivity and Decomposition

**Urea hydrochloride**'s reactivity is notable in polymerization reactions, particularly with formaldehyde, to form urea-formaldehyde resins.[3] It is incompatible with strong oxidizing agents.[14] While stable under recommended storage conditions, its decomposition can be influenced by elevated temperatures. The thermal decomposition of urea itself proceeds through several stages, forming products such as ammonium cyanate, ammonia, isocyanic acid, and biuret at increasing temperatures.[15] In aqueous solution, urea's stability is pH-dependent, being more stable in a pH range of 4-8.[16]

## Hydrolysis

In an aqueous solution, **urea hydrochloride** undergoes hydrolysis, partially breaking down into its constituent parts: urea and hydrochloric acid. This equilibrium is a defining characteristic of its behavior in water.[6]



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Caption: Equilibrium of **Urea Hydrochloride** Hydrolysis in Water.

## Experimental Protocols

### Synthesis of Urea Hydrochloride (1:1 Molar Ratio)

This protocol describes a common method for the synthesis of a 1:1 molar salt of **urea hydrochloride**.[1]

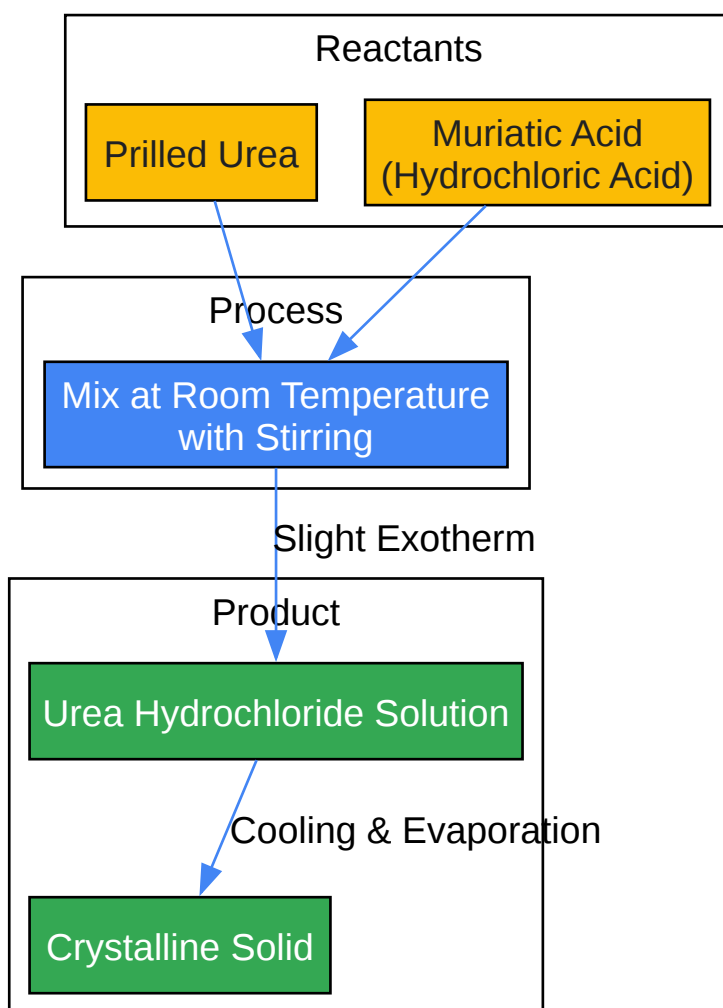
Materials:

- Prilled Urea ( $\text{CO}(\text{NH}_2)_2$ )
- Muriatic Acid (31.45% - 32.5% Hydrochloric Acid)
- Glass reaction vessel
- Stirring apparatus

Procedure:

- Add 35 parts of prilled urea to 65 parts of muriatic acid in the reaction vessel at room temperature.[1]
- Stir the mixture continuously. A slight exotherm may be observed.[1]

- For a solid product, the resulting solution can be cooled and the solvent evaporated to yield white crystalline **urea hydrochloride**.<sup>[6]</sup>
- The molar ratio of urea to hydrochloric acid can be adjusted to produce different salts, such as a 2:1 salt.<sup>[1]</sup>



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Caption: Workflow for the Synthesis of **Urea Hydrochloride**.

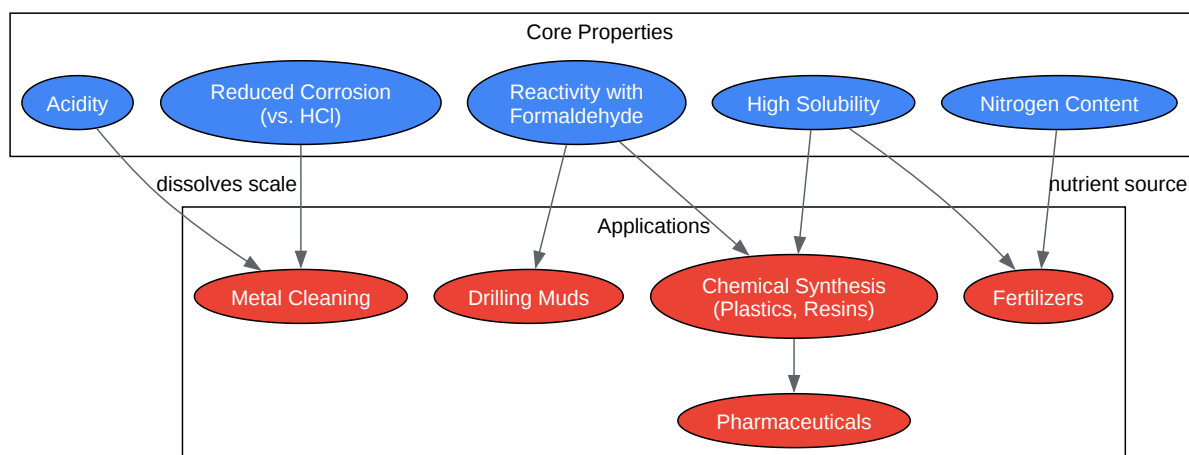
## Characterization Methods

Detailed structural and property analysis of **urea hydrochloride** can be performed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is essential for confirming the structure of the synthesized compound.[6] Proton ( $^1\text{H}$ ) NMR and Carbon- $^{13}$  ( $^{13}\text{C}$ ) NMR can elucidate the molecular structure, while studies on urea have used proton NMR to investigate molecular motion in the solid state.[17]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify functional groups. The IR spectrum of urea shows characteristic peaks for N-H stretching vibrations ( $3200\text{--}3600\text{ cm}^{-1}$ ), C=O carbonyl group stretching ( $\sim 1700\text{ cm}^{-1}$ ), and other N-H vibrations ( $\sim 1600\text{--}1650\text{ cm}^{-1}$ ).[11][18] These peaks would be expected to shift upon protonation in **urea hydrochloride**.
- X-ray Crystallography: While detailed crystallographic data for simple **urea hydrochloride** is not extensively documented, X-ray crystallography is the definitive method for determining bond lengths, bond angles, and crystal packing.[6] Studies on urea itself have established its planar structure and hydrogen bonding patterns in the solid state.[17][19][20][21]

## Applications and Logical Relationships

The properties of **urea hydrochloride** directly inform its applications. Its acidity and ability to act as a less corrosive alternative to pure HCl make it valuable in various fields.[6]



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Caption: Relationship between Properties and Applications of **Urea Hydrochloride**.

Key Applications Include:

- Agriculture: It serves as a component in nitrogen-rich fertilizers.[3][5]
- Chemical Synthesis: It is a precursor for synthesizing plastics, resins (especially with formaldehyde), pesticides, and pharmaceuticals.[3][4]
- Industrial Cleaning: Used as a less corrosive alternative to hydrochloric acid for dissolving calcium scales and hard water deposits.[1][3]
- Oil & Gas: Employed in drilling mud formulations.[3]
- Other Industries: Used in tanning and leather processing and to adjust porosity in construction materials.[3]

## Safety and Handling

**Urea hydrochloride** is an irritant and can cause serious eye injury.[7][14] Inhalation may lead to respiratory irritation, coughing, and shortness of breath.[7][8] It is harmful if swallowed.[7][22]

Handling Precautions:

- Use in a well-ventilated area.[8][14]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[8][10][14]
- Avoid breathing dust or vapors.[8]
- Wash hands thoroughly after handling.[8][14]
- Store in a tightly closed container in a cool, dry place, isolated from incompatible substances like oxidizers.[8][14]

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